

2-Fluorophenylacetonitrile safety and handling precautions

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Compound of Interest

Compound Name: 2-Fluorophenylacetonitrile

Cat. No.: B044652

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An In-depth Technical Guide to the Safe Handling of **2-Fluorophenylacetonitrile**

Introduction






2-Fluorophenylacetonitrile (CAS No. 326-62-5), also known as 2-Fluorobenzyl cyanide, is a chemical intermediate widely utilized in the synthesis of various pharmaceutical compounds and other organic molecules.^[1] Its chemical formula is C₈H₆FN, with a molecular weight of 135.14 g/mol.^{[1][2]} Given its hazardous properties, a comprehensive understanding of its safety and handling precautions is paramount for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and prevent accidental exposure.

This technical guide provides an in-depth overview of the safety protocols, handling procedures, and emergency responses required when working with **2-Fluorophenylacetonitrile**.

Hazard Identification and Classification

2-Fluorophenylacetonitrile is classified as a hazardous substance with multiple risk factors. It is a flammable liquid and is harmful if swallowed, inhaled, or in contact with skin. It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.^{[3][4]}

Table 1: GHS Hazard Classification

Category	Code	Hazard Statement	Pictogram	Signal Word
Physical Hazard	H226	Flammable liquid and vapor.[5]		Warning
Health Hazards	H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled.[6]		
H315	Causes skin irritation.[3]			
H319	Causes serious eye irritation.[3]			
H335	May cause respiratory irritation.[3]			

Note: Some sources indicate a higher hazard classification of H331: Toxic if inhaled.[2] Users should handle the substance with appropriate caution.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Fluorophenylacetonitrile** is provided below. This data is essential for designing safe experimental and storage conditions.

Table 2: Physical and Chemical Data

Property	Value	Source(s)
CAS Number	326-62-5	[2]
Molecular Formula	C8H6FN	[2]
Molecular Weight	135.14 g/mol	[2]
Appearance	Liquid	
Density	1.059 g/mL at 25 °C	
Boiling Point	114-117 °C at 20 mmHg	
235 °C	[2]	
Flash Point	43 °C (109.4 °F) - closed cup	
>100 °C (212 °F)	[2]	
Refractive Index	n _{20/D} 1.5009	

Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is critical to minimize the risk of exposure and accidents.

Engineering Controls

- Ventilation: Always handle **2-Fluorophenylacetonitrile** in a well-ventilated area.[7][8] A chemical fume hood is strongly recommended to control vapor exposure.
- Ignition Sources: Keep the substance away from heat, sparks, open flames, and other sources of ignition.[6][9] Use explosion-proof electrical and ventilating equipment.[6]
- Static Discharge: Take precautionary measures against static discharges. All metal parts of equipment must be grounded and bonded.[6][9][10] Use only non-sparking tools.[6][9]
- Safety Equipment: An emergency eyewash station and safety shower must be readily accessible in the work area.[11]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact with the chemical.

Table 3: Recommended Personal Protective Equipment

Area	Equipment	Specifications
Eye/Face	Safety Goggles / Face Shield	Chemical splash goggles are required. A face shield should be worn over goggles where there is a significant splash hazard. [11]
Hands	Chemical-Resistant Gloves	Impervious gloves (e.g., Type ABEK EN14387 respirator filter compatible) should be worn. [11] Inspect gloves for integrity before each use. [12]
Body	Protective Clothing	A lab coat or other protective clothing should be worn to prevent skin exposure. [7] [8] For significant exposure risks, impervious clothing may be necessary. [11]
Respiratory	Respirator	Use a NIOSH-approved respirator with an appropriate filter (e.g., ABEK type) when engineering controls are insufficient or during emergency situations. [11] Respirator use must follow a formal respiratory protection program.

General Handling Procedures

- Avoid all contact with skin, eyes, and clothing.[8][12]
- Do not breathe vapors, mists, or spray.[3][12]
- Wash hands thoroughly after handling and before breaks, eating, drinking, or smoking.[7][12]
- Remove and wash contaminated clothing before reuse.[7][12]
- Handle the substance in a closed system whenever possible.[11]

Storage Requirements

- Store in a cool, dry, and well-ventilated area away from incompatible substances like oxidizing agents.[3][7][11]
- Keep containers tightly closed when not in use.[7][11][12]
- The storage area should be secured and accessible only to authorized personnel ("Store locked up").[3][7][11]

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. Always have the Safety Data Sheet (SDS) available to provide to medical personnel.[7][8]

Caption: Workflow for first aid response to **2-Fluorophenylacetonitrile** exposure.

- Inhalation: Remove the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[8][12]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[7][12] Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if it is safe to do so.[7][12] Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Clean the mouth with water. Never give anything by mouth to an unconscious person.[7][8] Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[8][12]
- Hazardous Combustion Products: Thermal decomposition can produce toxic gases, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and gaseous hydrogen fluoride (HF).[8][12]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode.[8][12]

Accidental Release Measures

A systematic approach is required to safely manage spills.

Caption: Step-by-step workflow for responding to a **2-Fluorophenylacetonitrile** spill.

- Personal Precautions: Wear appropriate protective equipment and keep unprotected personnel away.[8] Ensure adequate ventilation and remove all ignition sources.[6][8]
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[8]
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material such as sand or earth.[7][12] Collect the material using non-sparking tools and place it into a suitable, closed container for disposal.[7][10]

Disposal Considerations

Disposal of **2-Fluorophenylacetonitrile** and any contaminated materials must be performed in strict accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.[7][11] Do not allow the chemical to enter drains or the environment.

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References

- 1. scbt.com [scbt.com]
- 2. 2-Fluorophenylacetonitrile, 97% | Fisher Scientific [fishersci.ca]
- 3. dcfinechemicals.com [dcfinechemicals.com]
- 4. synquestlabs.com [synquestlabs.com]
- 5. Benzeneacetonitrile, 2-fluoro- | C₈H₆FN | CID 67592 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. aksci.com [aksci.com]
- 8. aksci.com [aksci.com]
- 9. unigel.com.br [unigel.com.br]
- 10. fishersci.co.uk [fishersci.co.uk]
- 11. tcichemicals.com [tcichemicals.com]
- 12. fishersci.fi [fishersci.fi]
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